# Pefloxacin Mesylate Dihydrate tissue penetration comparison

**Author**: Smolecule Technical Support Team. **Date**: February 2026

**Compound Focus:** **Pefloxacin Mesylate Dihydrate**

CAS No.: 149676-40-4

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## Pefloxacin Tissue Penetration Profile

The following table summarizes key tissue penetration findings for Pefloxacin from experimental studies. Tissue-to-plasma ratios greater than 1 indicate that the drug concentrates in that tissue.

| Tissue / Fluid | Species / Patient Group | Tissue-to-Plasma Ratio (or finding) | Experimental Context | Source |
|---|---|---|---|---|
| **Gynaecological Tissues** (Myometrium, Ovary, Fallopian Tubes) | Human (Patients pre-medicated for surgery) | 4- to 6-fold higher than plasma | Samples taken 3.5h after last oral dose (400 mg, bd) [1] | [1] |
| **Skin & Peritoneum** | Human (Patients pre-medicated for surgery) | Skin: 2.65 (start) to 4.65 (end); Peritoneum: 1.18 to 1.5 | Concentration ratios at start vs. end of surgery [1] | [1] |
| **Bile** | Rat (In vivo microdialysis study) | Bile-to-blood coefficient: 1.53 | Suggests active biliary excretion [2] | [2] |

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| Tissue / Fluid | Species / Patient Group | Tissue-to-Plasma Ratio (or finding) | Experimental Context | Source |
|---|---|---|---|---|
| **Brain / CSF** | Rat (In vivo microdialysis study) | Brain-to-blood coefficient: 0.036 | Indicates limited, but present, penetration of the blood-brain barrier [2] | [2] |
| **General Distribution** | Human (Pharmacokinetic data) | High volume of distribution (1.7 L/kg) | Property associated with extensive tissue penetration [3] | [3] |

## Key Experimental Protocols

The data in the table above was generated using rigorous analytical methods:

- **Human Tissue Sampling**: In the gynaecological study, patients were pre-medicated with pefloxacin (400 mg twice daily orally for three days, followed by a 400 mg IV dose pre-operatively). Tissue samples were collected during surgery, and drug concentrations were measured using **high-performance liquid chromatography (HPLC) with fluorescence detection** [1].
- **In Vivo Microdialysis**: This technique was used in rat studies to simultaneously and continuously collect unbound (pharmacologically active) drug from blood, brain, and bile. The samples were analyzed using an **HPLC system coupled with a fluorescence detector** [2].
- **Bioanalysis**: A common method for quantifying pefloxacin and its metabolite (norfloxacin) involves **HPLC with fluorescence detection** (excitation ~330 nm, emission ~440 nm). Samples are often extracted with organic solvents like methylene chloride before analysis [4] [2].

## Mechanism of Action and Tissue Penetration Logic

Pefloxacin's ability to penetrate tissues is rooted in its chemical properties and mechanism of action. The following diagram illustrates the pathway from administration to bacterial cell death.

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## Important Considerations for Researchers

- **Comparative Context**: While pefloxacin shows excellent penetration into soft tissues, other fluoroquinolones are also noted for high penetration. For instance, a 2022 review notes that fluoroquinolones as a class have **optimal diffusion into the respiratory tract**, particularly in epithelial lining fluid (ELF) [5]. Direct, contemporary head-to-head studies are scarce.

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- **Metabolite Activity**: Pefloxacin is metabolized into **N-demethyl pefloxacin (norfloxacin)**, which is an antibacterial agent in its own right. This contributes to the overall therapeutic activity [4] [3].
- **Research-Use Status**: **Pefloxacin mesylate dihydrate** is marketed globally for human use, but it is also available as a standard chemical for **research purposes only** (e.g., Catalog #331-21044, RayBiotech) and is not for personal consumption [6].

## Future Research Directions

To build upon existing knowledge, future comparative guides could focus on:

- Conducting new studies using modern analytical techniques (e.g., LC-MS/MS) to directly compare the tissue pharmacokinetics of pefloxacin with newer-generation fluoroquinolones.
- Investigating tissue penetration in the context of specific modern clinical challenges, such as infections in critically ill ICU patients or those involving bacterial biofilms.

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## Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com

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